

Application Note: Mastering Live-Cell Imaging with Texas Red-X Succinimidyl Ester

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Compound of Interest

Compound Name: *Texas Red-X succinimidyl ester*

Cat. No.: *B15553217*

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Introduction: The Power of Red in Live-Cell Dynamics

Live-cell imaging has revolutionized our understanding of cellular biology, allowing researchers to observe dynamic processes in real-time. The choice of fluorescent probe is paramount to the success of these experiments. **Texas Red-X succinimidyl ester** has emerged as a robust and versatile tool for labeling proteins and other biomolecules for live-cell analysis. This red fluorescent dye offers several advantages, including high fluorescence quantum yield, good photostability, and excitation and emission spectra that are well-suited for multiplexing with other common fluorophores.^{[1][2][3][4][5][6]}

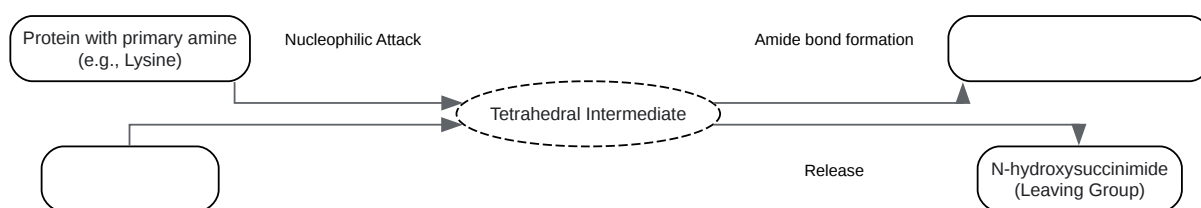
This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the effective use of **Texas Red-X succinimidyl ester** for live-cell imaging. We will delve into the underlying chemistry, provide detailed protocols for conjugation and cell labeling, and offer insights into optimizing imaging parameters to ensure data integrity and minimize cellular perturbations.

Understanding the Chemistry: Why Texas Red-X Succinimidyl Ester?

Texas Red-X succinimidyl ester is an amine-reactive fluorescent dye. The succinimidyl ester (SE) moiety readily reacts with primary amines, such as the ϵ -amino group of lysine residues on proteins, to form a stable amide bond.^{[7][8]} This covalent conjugation is crucial for long-term tracking of labeled molecules within living cells.

The "X" in Texas Red-X refers to a seven-atom aminohexanoyl spacer that separates the fluorophore from the reactive succinimidyl ester group.^{[2][3][4][6]} This spacer is a key innovation that reduces the potential for quenching of the fluorophore by the conjugated protein and minimizes steric hindrance, thereby preserving the biological activity of the labeled molecule.^{[3][4][6]}

Mechanism of Amine Conjugation



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Caption: Covalent labeling of a protein with **Texas Red-X succinimidyl ester**.

Key Experimental Considerations: A Proactive Approach to Success

Before embarking on your live-cell imaging experiments, it is crucial to consider several factors that can significantly impact the quality and reproducibility of your data.

Minimizing Phototoxicity: Keeping Your Cells Healthy

A primary challenge in live-cell imaging is phototoxicity, where the excitation light used to visualize the fluorophore can damage the cells.^{[9][10][11][12][13]} This can manifest as altered cell morphology, slowed proliferation, or even cell death, leading to misleading experimental conclusions.^{[10][12][13]}

Strategies to Mitigate Phototoxicity:

- **Use the Lowest Possible Excitation Power:** Deliver just enough light to obtain a satisfactory signal-to-noise ratio (SNR).^{[10][14][15]}
- **Minimize Exposure Time:** Keep exposure times as short as possible while still capturing a clear image.^{[10][14]}
- **Time-Lapse Imaging:** Instead of continuous illumination, acquire images at discrete time intervals.
- **Use Sensitive Detectors:** Employing highly sensitive cameras (e.g., EMCCD or sCMOS) allows for the use of lower excitation light levels.
- **Incorporate Antioxidants:** Supplementing the imaging medium with antioxidants like Trolox or n-propyl gallate can help quench reactive oxygen species (ROS) generated during fluorescence excitation.^[12]

Optimizing Signal-to-Noise Ratio (SNR): Seeing Clearly

A high SNR is essential for resolving fine cellular details and accurately quantifying fluorescence intensity.^{[14][16][17][18]}

Tips for Enhancing SNR:

- **Optimize Labeling Density:** An appropriate degree of labeling (DOL) is critical. Over-labeling can lead to fluorescence quenching and altered protein function, while under-labeling results in a weak signal.
- **Reduce Background Fluorescence:** Autofluorescence from cellular components (e.g., flavins and NADH) and the imaging medium can obscure the signal. Using a phenol red-free medium during imaging is highly recommended.^{[19][20][21][22][23]}

- **Choose the Right Filters:** Use high-quality bandpass filters that are specifically matched to the excitation and emission spectra of Texas Red-X to minimize bleed-through from other fluorophores and reduce background.
- **Image Processing:** Post-acquisition processing techniques like deconvolution can help to computationally remove out-of-focus light and improve image clarity.[\[16\]](#)

Protocols for Success: From Conjugation to Imaging

Protocol 1: Antibody/Protein Conjugation with Texas Red-X Succinimidyl Ester

This protocol provides a general guideline for labeling antibodies or other proteins with **Texas Red-X succinimidyl ester**. Optimization may be required for specific proteins.

Materials:

- **Texas Red-X succinimidyl ester** (stored desiccated at -20°C)
- Anhydrous dimethyl sulfoxide (DMSO)
- Protein/antibody to be labeled (in an amine-free buffer, e.g., PBS)
- 1 M Sodium bicarbonate (NaHCO_3), pH 8.3
- Purification column (e.g., Sephadex G-25) or dialysis cassette
- Phosphate-buffered saline (PBS), pH 7.4

Procedure:

- **Prepare the Protein Solution:**
 - Dissolve the protein/antibody in 0.1 M sodium bicarbonate buffer (pH 8.3) at a concentration of 2-5 mg/mL.[\[8\]](#)

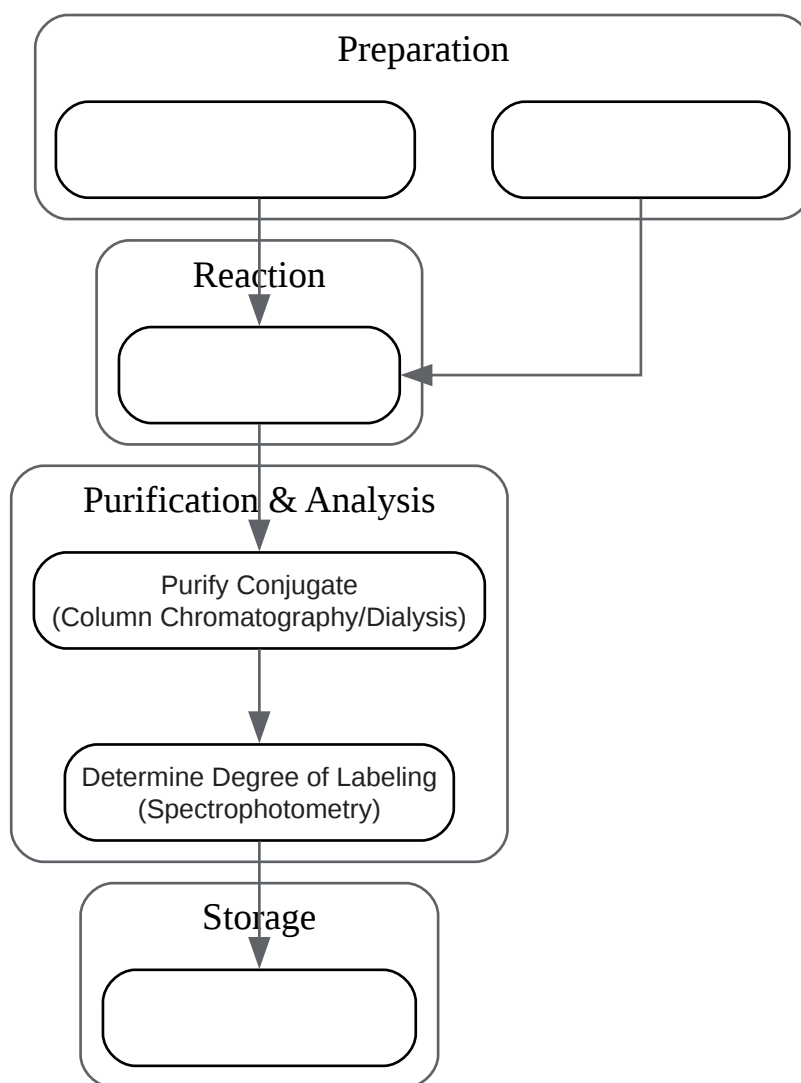
- If the protein is already in a buffer like PBS, add 1/10th volume of 1 M sodium bicarbonate to raise the pH to ~8.3.[8]
- Ensure the buffer is free of amine-containing substances like Tris or glycine.[7][8]
- Prepare the Dye Stock Solution:
 - Allow the vial of **Texas Red-X succinimidyl ester** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Prepare a 10 mM stock solution of the dye in anhydrous DMSO.[7][8] Vortex briefly to ensure it is fully dissolved.
- Labeling Reaction:
 - While gently stirring or vortexing the protein solution, add the calculated volume of the 10 mM dye stock solution. A molar ratio of 10:1 (dye:protein) is a good starting point for antibodies.[7]
 - Incubate the reaction for 1 hour at room temperature, protected from light.[7][8]
- Purification of the Conjugate:
 - Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with PBS.[8]
 - Alternatively, dialyze the reaction mixture against PBS at 4°C with several buffer changes. [24]
- Determine the Degree of Labeling (DOL):
 - Measure the absorbance of the purified conjugate at 280 nm (for the protein) and ~595 nm (for Texas Red-X).
 - Calculate the DOL using the following formula: $DOL = (A_{max} \times \epsilon_{protein}) / [(A_{280} - (A_{max} \times CF)) \times \epsilon_{dye}]$
 - A_{max} = Absorbance at ~595 nm

- A_{280} = Absorbance at 280 nm
- $\epsilon_{\text{protein}}$ = Molar extinction coefficient of the protein at 280 nm (e.g., 210,000 $\text{M}^{-1}\text{cm}^{-1}$ for IgG)
- ϵ_{dye} = Molar extinction coefficient of Texas Red-X at ~595 nm (~85,000 $\text{M}^{-1}\text{cm}^{-1}$)
- CF = Correction factor for the dye's absorbance at 280 nm (~0.3)

Table 1: Spectral Properties of Texas Red-X

Property	Value
Excitation Maximum	~595 nm
Emission Maximum	~615 nm
Molar Extinction Coefficient	~85,000 $\text{cm}^{-1}\text{M}^{-1}$
Recommended Excitation Source	594 nm laser line
Recommended Emission Filter	620/30 nm bandpass

Workflow for Antibody Conjugation



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Caption: A streamlined workflow for conjugating **Texas Red-X succinimidyl ester** to proteins.

Protocol 2: Live-Cell Staining and Imaging

This protocol describes a general procedure for labeling live cells with a Texas Red-X conjugated antibody.

Materials:

- Cells cultured on imaging-grade glass-bottom dishes or slides

- Texas Red-X conjugated antibody
- Live-cell imaging medium (e.g., phenol red-free DMEM/F-12 with HEPES)
- Wash buffer (e.g., PBS with Ca^{2+} / Mg^{2+})
- Fluorescence microscope equipped for live-cell imaging (with environmental control)

Procedure:

- Cell Preparation:
 - Plate cells on imaging dishes and allow them to adhere and grow to the desired confluency.
 - Ensure cells are healthy and in the logarithmic growth phase.
- Labeling:
 - Wash the cells once with pre-warmed wash buffer.
 - Dilute the Texas Red-X conjugated antibody to the desired final concentration in pre-warmed live-cell imaging medium. The optimal concentration should be determined empirically but typically ranges from 1-10 $\mu\text{g/mL}$.
 - Incubate the cells with the labeling solution for 30-60 minutes at 37°C in a CO_2 incubator.
- Washing:
 - Remove the labeling solution and wash the cells 2-3 times with pre-warmed live-cell imaging medium to remove unbound antibody and reduce background fluorescence.[\[25\]](#)
- Imaging:
 - Place the imaging dish on the microscope stage within an environmental chamber maintained at 37°C and 5% CO_2 .
 - Allow the cells to equilibrate for at least 15 minutes before imaging.

- Locate the cells using brightfield or DIC optics.
- Switch to fluorescence imaging using the appropriate filter set for Texas Red-X.
- Optimize imaging parameters (excitation power, exposure time) to obtain a good signal with minimal phototoxicity.[10][25]
- Acquire images or time-lapse series as required for your experiment.

Troubleshooting Common Issues

Issue	Possible Cause(s)	Suggested Solution(s)
High Background	- Antibody concentration too high- Insufficient washing- Autofluorescence	- Titrate the antibody to find the optimal concentration[19][20] [22]- Increase the number and duration of wash steps[19][22]- Use phenol red-free medium and appropriate filters
Weak or No Signal	- Low degree of labeling (DOL)- Low target expression- Photobleaching	- Optimize the conjugation reaction- Use a cell line with higher target expression or an overexpression system- Reduce excitation power and exposure time; use an anti-fade reagent if compatible with live cells[23][25]
Signs of Phototoxicity	- High excitation intensity- Prolonged exposure	- Decrease laser power and/or exposure time[9]- Use a more sensitive detector- Acquire images less frequently in time-lapse experiments
Non-specific Staining	- Cross-reactivity of the antibody- Hydrophobic interactions	- Use a blocking agent (e.g., BSA) if compatible with the experiment- Ensure the antibody is validated for the application[21][22]

Conclusion

Texas Red-X succinimidyl ester is a powerful and reliable fluorescent probe for live-cell imaging. By understanding the principles of conjugation and imaging, and by carefully optimizing experimental parameters, researchers can effectively label their proteins of interest and gain valuable insights into the dynamic processes of living cells. The protocols and troubleshooting guide provided in this application note serve as a solid foundation for developing robust and reproducible live-cell imaging assays.

References

- Icha, J., Weber, M., & Wittmann, T. (2017). Optimizing live-cell fluorescence imaging conditions to minimize phototoxicity. *Journal of Cell Biology*, 216(6), 1547-1559.
- Laissue, P. F., Al-Khatib, R., & Knop, M. (2017). Phototoxicity in live fluorescence microscopy, and how to avoid it. *Methods in Molecular Biology*, 1563, 1-23.
- MPI-CBG Publications. (n.d.). Phototoxicity in live fluorescence microscopy, and how to avoid it. Retrieved from [\[Link\]](#)
- Andor. (n.d.). How to Overcome Photobleaching and Phototoxicity in Live Cell Imaging. Retrieved from [\[Link\]](#)
- Sino Biological. (n.d.). Immunofluorescence (IF/ICC) Troubleshooting: Why the immune fluorescence result has high background?. Retrieved from [\[Link\]](#)
- Titus, J. A., Haugland, R., Sharrow, S. O., & Segal, D. M. (1982). Texas Red, a new rhodamine derivative for the preparation of fluorescent antibodies. *Journal of Immunological Methods*, 50(2), 193-204.
- Waters, J. C. (2009). Live-cell fluorescence imaging. *Methods in Cell Biology*, 92, 115-141.
- Elabscience. (2018, May 28). Immunofluorescence Troubleshooting Tips. Retrieved from [\[Link\]](#)
- ibidi. (n.d.). Troubleshooting - Immunofluorescence Assays. Retrieved from [\[Link\]](#)
- Hycult Biotech. (n.d.). Troubleshooting Immunofluorescence. Retrieved from [\[Link\]](#)
- Tan, S. M., & Ng, M. L. (2008). Challenges and recent advances in live cell bioimaging. *Cellular and Molecular Life Sciences*, 65(23), 3749-3763.

- Phys.org. (2024, August 7). Improving resolution and reducing noise in fluorescence microscopy with ensured fidelity. Retrieved from [\[Link\]](#)
- Stelzer, E. H. (2015). Fluorescence live cell imaging. Cold Spring Harbor Protocols, 2015(10), pdb.top087199.
- Rino, J., Braga, J., & Henriques, R. (2021). Live-cell fluorescence spectral imaging as a data science challenge. Frontiers in Cell and Developmental Biology, 9, 649514.
- D'Este, E., & Schill, H. (2021). Optimization of Advanced Live-Cell Imaging through Red/Near-Infrared Dye Labeling and Fluorescence Lifetime-Based Strategies. International Journal of Molecular Sciences, 22(20), 11075.
- Bitesize Bio. (2025, June 9). Resolving your Noise Complaints – the Basics of Signal/Noise Ratio in Microscopy. Retrieved from [\[Link\]](#)
- Kaur, S., Tang, Z. F., & McMillen, D. R. (2025). A framework to enhance the signal-to-noise ratio for quantitative fluorescence microscopy. PLOS One, 20(9), e0330718.
- Lim, J. Y., & Johnson, P. A. (2014).
- Lim, J. Y., & Johnson, P. A. (2014).
- Lim, J. Y., & Johnson, P. A. (2014).
- Cline, G. W., & Hanna, S. B. (1988). Kinetics and mechanisms of the aminolysis of N-hydroxysuccinimide esters in aqueous buffers. The Journal of Organic Chemistry, 53(15), 3583-3586.
- University of Pennsylvania. (2015, October 15). Flow Cytometry Protocol Antibody Conjugation Protocol. Retrieved from [\[Link\]](#)
- Bio-Techne. (n.d.). Antibody Conjugation Assay: Methods, Protocols & Techniques. Retrieved from [\[Link\]](#)
- REPROCELL. (n.d.). Alvetex Scaffold Protocol: Live Cell Imaging (Confocal Microscopy). Retrieved from [\[Link\]](#)
- Thermo Fisher Scientific. (2019, September 13). Best practices: 5 steps to live-cell imaging [Video]. YouTube. Retrieved from [\[Link\]](#)

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Sources

- 1. Texas Res-X and rhodamine Red-X, new derivatives of sulforhodamine 101 and lissamine rhodamine B with improved labeling and fluorescence properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Texas Red-X, succinimidyl ester | CAS 199745-67-0 | AAT Bioquest | Biomol.com [biomol.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Texas Red-X, succinimidyl ester *Single isomer* *178623-11-5* | AAT Bioquest [aatbio.com]
- 5. Texas red-X,SE | TargetMol [targetmol.com]
- 6. docs.aatbio.com [docs.aatbio.com]
- 7. resources.tocris.com [resources.tocris.com]
- 8. biotium.com [biotium.com]
- 9. journals.biologists.com [journals.biologists.com]
- 10. Phototoxicity in Live-Cell Imaging | Thermo Fisher Scientific - US [thermofisher.com]
- 11. Phototoxicity in live fluorescence microscopy, and how to avoid it - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. publications.mpi-cbg.de [publications.mpi-cbg.de]
- 13. Overcoming Photobleaching and Phototoxicity in Imaging [oxinst.com]
- 14. Live-cell fluorescence imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Fluorescence Live Cell Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Improving resolution and reducing noise in fluorescence microscopy with ensured fidelity | EurekAlert! [eurekalert.org]
- 17. bitesizebio.com [bitesizebio.com]
- 18. A framework to enhance the signal-to-noise ratio for quantitative fluorescence microscopy | PLOS One [journals.plos.org]
- 19. sinobiological.com [sinobiological.com]
- 20. Immunofluorescence Troubleshooting Tips [elabscience.com]
- 21. ibidi.com [ibidi.com]
- 22. hycultbiotech.com [hycultbiotech.com]

- [23. Immunofluorescence \(IF\) Troubleshooting Guide | Cell Signaling Technology \[cellsignal.com\]](#)
- [24. vet.cornell.edu \[vet.cornell.edu\]](#)
- [25. documents.thermofisher.com \[documents.thermofisher.com\]](#)
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